

# 4-Iodo-2-nitrotoluene CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Iodo-2-nitrotoluene

Cat. No.: B1329957

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## An In-Depth Technical Guide to 4-Iodo-2-nitrotoluene

This guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development, providing key technical data and methodologies related to **4-Iodo-2-nitrotoluene**.

### Core Chemical Properties

**4-Iodo-2-nitrotoluene** is a substituted aromatic compound with the chemical formula  $C_7H_6INO_2$ . It is also known by its IUPAC name, 4-iodo-1-methyl-2-nitrobenzene.<sup>[1][2][3]</sup> This compound is of interest in various chemical syntheses.

A summary of its key identifiers and properties is presented in the table below for quick reference.

Identifier	Value
CAS Number	41252-97-5[1][2][3][4][5]
Molecular Weight	263.03 g/mol [1][4][6]
Molecular Formula	C7H6INO2[2][3][4][5][6]
InChI Key	QLMRDNPXYNJQMQUHFFFAOYSA-N[2][3][4][6]
SMILES	CC1=CC=C(I)C=C1--INVALID-LINK--=O[2][3][6]

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4-Iodo-2-nitrotoluene** are not extensively available in the provided search results, a common application has been identified.

### Application in Synthesis:

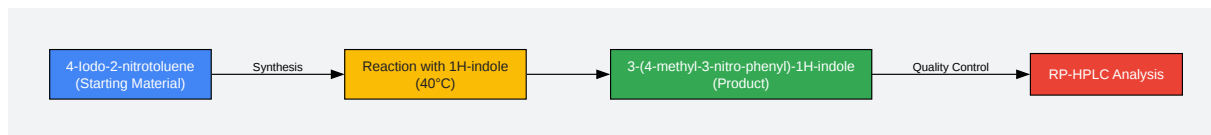
**4-Iodo-2-nitrotoluene** is utilized as a reactant in the synthesis of 3-(4-methyl-3-nitro-phenyl)-1H-indole.[5] This reaction is typically carried out at a controlled temperature of 40°C. [5] Further research into specific reaction conditions, such as solvents, catalysts, and reaction times, would be necessary for replication.

### Analytical Method:

A reverse-phase high-performance liquid chromatography (RP-HPLC) method can be employed for the analysis of **4-Iodo-2-nitrotoluene**. [4] The mobile phase for this separation consists of acetonitrile (MeCN), water, and phosphoric acid. [4] For applications compatible with mass spectrometry (MS), formic acid should be used as a substitute for phosphoric acid. [4] This method is scalable and can be adapted for preparative separation to isolate impurities. [4]

## Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from the starting material, **4-Iodo-2-nitrotoluene**, to its application in a chemical synthesis and subsequent analysis of the product.



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Caption: Synthetic workflow from **4-Iodo-2-nitrotoluene**.

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## References

- 1. 4-Iodo-2-nitrotoluene | C<sub>7</sub>H<sub>6</sub>INO<sub>2</sub> | CID 170481 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Iodo-2-nitrotoluene, 97% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 4-Iodo-2-nitrotoluene, 97% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 4-Iodo-2-nitrotoluene | SIELC Technologies [sielc.com]
- 5. 4-Iodo-2-nitrotoluene, 97% | Fisher Scientific [fishersci.ca]
- 6. 4-iodo-2-nitrotoluene [stenutz.eu]
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